

A Comprehensive Technical Guide to 2-Ethylhex-5-en-1-ol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Ethylhex-5-en-1-ol

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **2-Ethylhex-5-en-1-ol**, a significant chiral building block in organic synthesis. This document outlines its chemical identity, properties, and key experimental protocols for its synthesis, catering to the needs of researchers and professionals in drug development and chemical sciences.

Chemical Identity and Nomenclature

2-Ethylhex-5-en-1-ol is a primary alcohol with a terminal double bond. Its chemical structure and nomenclature are fundamental to its application in stereoselective synthesis.

Identifier	Value
IUPAC Name	2-ethylhex-5-en-1-ol[1]
CAS Number	270594-13-3[1]
Molecular Formula	C ₈ H ₁₆ O[2]
Synonyms	2-Ethyl-5-hexen-1-ol[1][2]

Physicochemical Properties

The following table summarizes the key physical and chemical properties of **2-Ethylhex-5-en-1-ol**.

Property	Value	Source
Molecular Weight	128.21 g/mol	PubChem
Appearance	Colorless liquid with a pleasant odor[3]	MuseChem[3]
Boiling Point	181.6±19.0 °C (Predicted)	ECHEMI[4]
Density	0.834±0.06 g/cm ³	ECHEMI[4]
pKa	15.02±0.10	ECHEMI[4]

Experimental Protocols: Synthesis

The enantiomers of **2-Ethylhex-5-en-1-ol** are valuable chiral precursors. A highly efficient method for their preparation is through lipase-catalyzed transesterification of the racemic alcohol.

Lipase-Catalyzed Kinetic Resolution of Racemic 2-Ethylhex-5-en-1-ol

This protocol details the enzymatic resolution of (±)-**2-Ethylhex-5-en-1-ol** to obtain its (R) and (S) enantiomers in high enantiomeric excess.

Materials:

- Racemic **2-Ethylhex-5-en-1-ol**
- Lipase from *Pseudomonas* sp. (Lipase PSL) or *Pseudomonas fluorescens* (PLF)
- Vinyl acetate
- Dichloromethane (CH₂Cl₂)
- Silica gel for column chromatography
- Hexane and Ethyl Acetate (for elution)

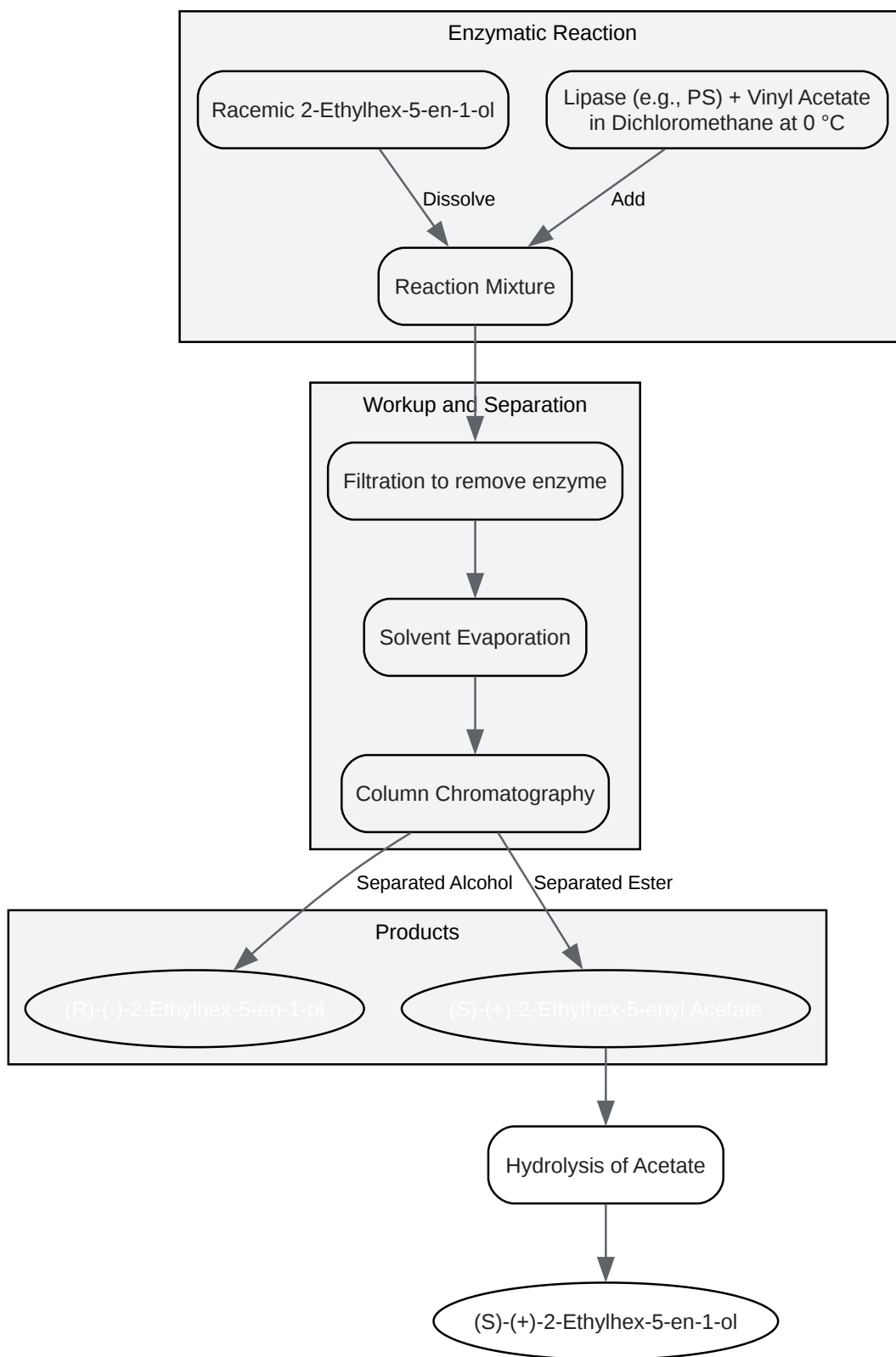
Procedure:

- In a reaction vessel, dissolve racemic **2-Ethylhex-5-en-1-ol** in dichloromethane at a concentration of 0.1 M.
- Add vinyl acetate as the acyl donor, typically in a 1.5 to 2-fold molar excess relative to the alcohol.
- Add the lipase (e.g., Lipase PS) to the mixture. The enzyme loading is typically between 10-20% (w/w) of the substrate.
- The reaction is stirred at a controlled temperature, for instance, 0 °C, to enhance enantioselectivity.^[4]
- Monitor the reaction progress using gas chromatography (GC) or thin-layer chromatography (TLC) to determine the conversion.
- The reaction is typically stopped at or near 50% conversion to achieve high enantiomeric excess for both the remaining alcohol and the formed ester.
- Upon reaching the desired conversion, the enzyme is removed by filtration.
- The solvent is evaporated under reduced pressure.
- The resulting mixture of the unreacted alcohol and the ester is separated by column chromatography on silica gel using a hexane/ethyl acetate gradient.

Results: This method allows for the preparation of both (R)-(-)-**2-Ethylhex-5-en-1-ol** and the corresponding acetate of (S)-(+)-**2-Ethylhex-5-en-1-ol** with high enantiomeric excess ($E \approx 750$ with Lipase PS in CH_2Cl_2 at 0 °C).^[4] The (S)-acetate can then be hydrolyzed to obtain (S)-(+)-**2-Ethylhex-5-en-1-ol**.

Logical Workflow for Enantiomeric Resolution

The following diagram illustrates the workflow for the lipase-catalyzed kinetic resolution of **2-Ethylhex-5-en-1-ol**.



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Caption: Workflow for the enzymatic kinetic resolution of **2-Ethylhex-5-en-1-ol**.

Applications in Synthesis

2-Ethylhex-5-en-1-ol, particularly its enantiomerically pure forms, serves as a versatile building block in organic synthesis. Its primary significance lies in its utility as a chiral precursor for the synthesis of complex molecules where stereochemistry is crucial.^[5] This is of paramount importance in medicinal chemistry and materials science.^[5] It is also used as a fragrance ingredient and flavoring agent in various products.^[3]

Signaling Pathways

Currently, there is no specific information available in the public domain detailing the direct involvement of **2-Ethylhex-5-en-1-ol** in biological signaling pathways. Its primary role is established as a synthetic intermediate.

Conclusion

2-Ethylhex-5-en-1-ol is a valuable chemical entity with established protocols for its stereoselective synthesis. The lipase-catalyzed kinetic resolution provides an effective means to access its enantiomers, which are crucial for the development of new pharmaceuticals and materials. This guide provides a foundational understanding for researchers and professionals working with this versatile molecule.

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